

2-Cyanothiazole: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Cyanothiazole

Cat. No.: B074202

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential safety and handling information for **2-Cyanothiazole** (CAS No. 1452-16-0), a key intermediate in pharmaceutical and chemical research.^{[1][2]} Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

2-Cyanothiazole is classified as a hazardous substance with multiple routes of toxicity. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][3]} It is known to cause skin and serious eye irritation, and may lead to respiratory irritation.^[3] Furthermore, prolonged or repeated exposure may cause damage to organs.^{[1][3]}

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302+H332	Harmful if swallowed or if inhaled.[3]
H311	Toxic in contact with skin.[3]	
H315	Causes skin irritation.[3]	
H319	Causes serious eye irritation. [3]	
H335	May cause respiratory irritation.[3]	
H373	Causes damage to organs through prolonged or repeated exposure.[3]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.[4]	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Cyanothiazole** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Cyanothiazole**

Property	Value
Molecular Formula	C4H2N2S[3]
Molecular Weight	110.14 g/mol [3]
Appearance	Solid[1]
Melting Point	30.5°C[3]
Boiling Point	202.5°C at 760 mmHg[3]
Solubility	Slightly soluble in water.[1]

Experimental Protocols

Detailed experimental protocols for determining the specific toxicological properties of **2-Cyanothiazole** are not publicly available in standard safety data sheets. Such studies are typically conducted by manufacturers and may be proprietary. However, the hazard classifications are derived from standardized assays, such as those established by the OECD (Organisation for Economic Co-operation and Development) for chemical safety testing. These would include studies for acute oral, dermal, and inhalation toxicity, as well as skin and eye irritation tests.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risks.

Handling

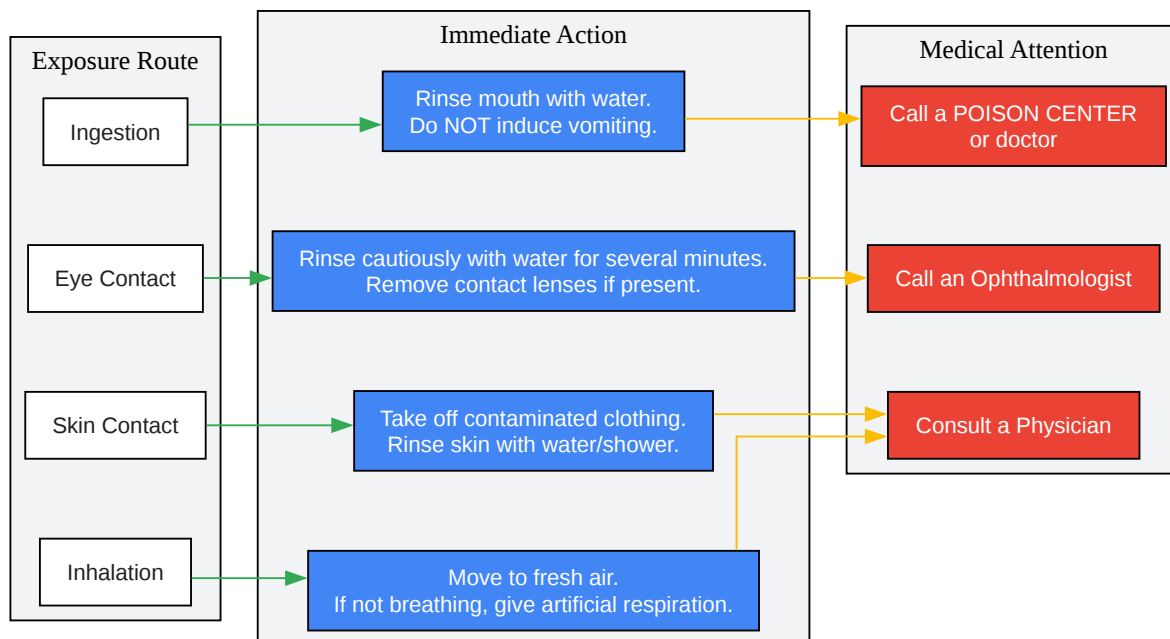
- **Ventilation:** Always handle **2-Cyanothiazole** in a well-ventilated area, preferably within a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[\[3\]](#)[\[5\]](#)
- **Personal Protective Equipment (PPE):** A comprehensive PPE protocol is mandatory. This includes a complete suit protecting against chemicals, a face shield, and safety glasses that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [\[3\]](#) Chemical-resistant gloves must be worn and inspected before use.[\[3\]](#)[\[6\]](#)
- **Hygiene:** Practice good industrial hygiene. Wash hands before breaks and at the end of the workday.[\[3\]](#) Contaminated clothing should be removed and laundered before reuse. Do not eat, drink, or smoke in handling areas.[\[4\]](#)
- **Contact Avoidance:** Avoid all contact with skin and eyes, and prevent inhalation of the substance.[\[3\]](#)[\[7\]](#)

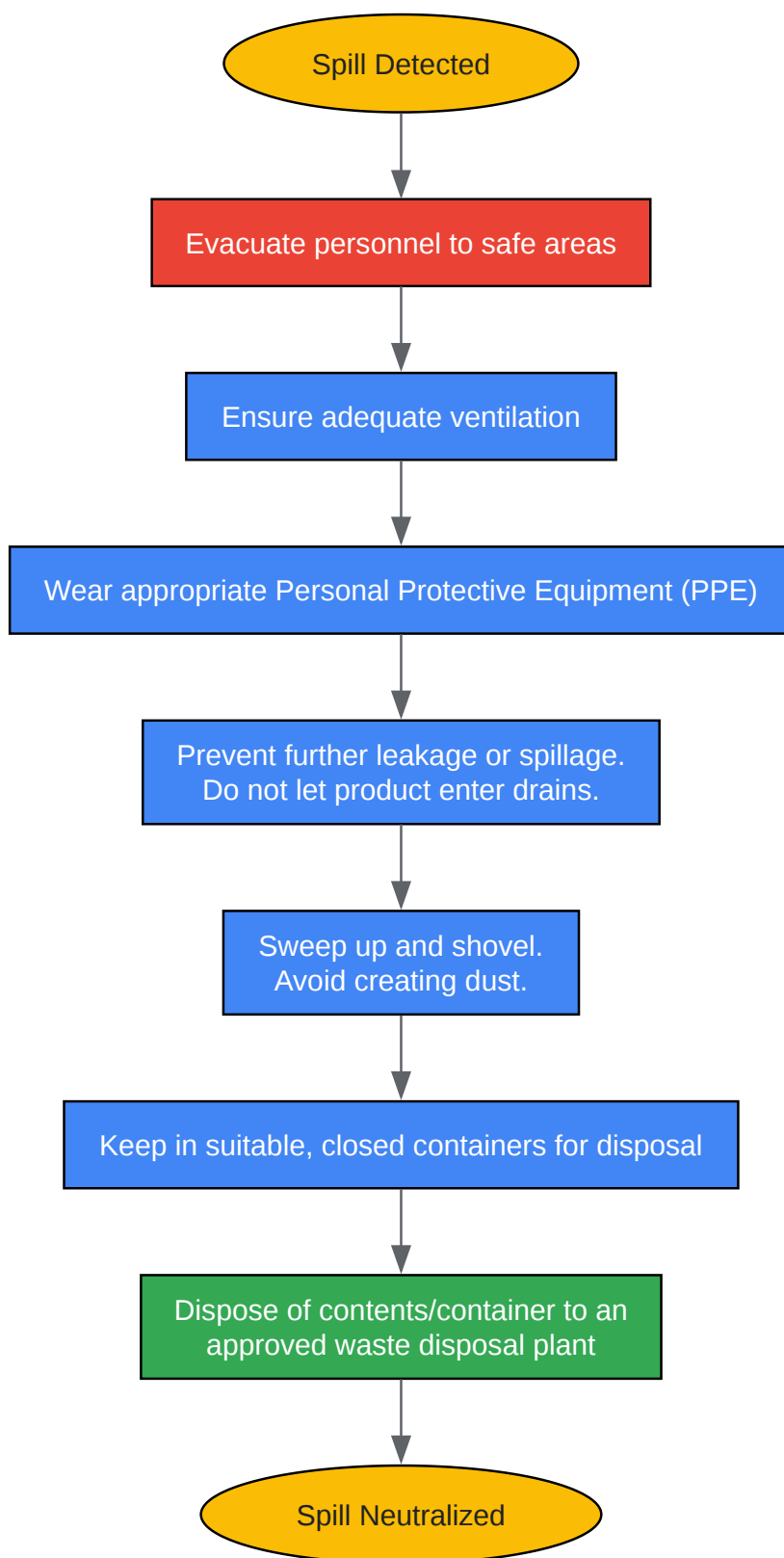
Storage

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
The recommended storage temperature is between 2-8°C.[\[3\]](#)
- **Incompatibilities:** Keep away from strong oxidizing agents.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. Always show the safety data sheet to the attending physician.[3]





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